

Commercial Suppliers and Technical Guide for Boc-Tdf-OH

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Compound of Interest

Compound Name: Boc-Tdf-OH

Cat. No.: B2444152

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An In-depth Guide for Researchers and Drug Development Professionals

Introduction:

Boc-Tdf-OH, chemically known as N-(tert-butoxycarbonyl)-N-(2,2,2-trifluoroethyl)glycine, is a non-natural amino acid derivative that has garnered interest in peptide chemistry and drug discovery. The incorporation of the trifluoroethyl group can significantly influence the conformational properties and biological activity of peptides. This technical guide provides a comprehensive overview of the commercial suppliers of **Boc-Tdf-OH**, its physicochemical properties, and available information on its synthesis and incorporation into peptides.

Commercial Availability

Boc-Tdf-OH, identified by the CAS number 1306604-74-9, is available from several commercial chemical suppliers. Researchers can source this compound from vendors specializing in amino acids, peptide synthesis reagents, and building blocks for medicinal chemistry.

Below is a summary of prominent suppliers and their typical product specifications.

Supplier	Catalog Number	Purity	Availability	Notes
Sigma-Aldrich	ADVH7F38113E	-	Inquire	-
BLDpharm	BD00793707	≥95%	Inquire	-
Acrotein ChemBio	A-8130	-	Inquire	-
Activate Scientific	-	-	Inquire	Formula: C ₉ H ₁₄ F ₃ NO ₄ , MW: 257.21

Note: Availability and purity specifications are subject to change. It is recommended to contact the suppliers directly for the most current information.

Physicochemical Properties

The key physicochemical properties of **Boc-Tdf-OH** are summarized in the table below, based on data from various suppliers and chemical databases.

Property	Value
Chemical Name	N-(tert-butoxycarbonyl)-N-(2,2,2-trifluoroethyl)glycine
Synonyms	Boc-Tdf-OH, N-Boc-N-(2,2,2-trifluoroethyl)glycine
CAS Number	1306604-74-9
Molecular Formula	C ₉ H ₁₄ F ₃ NO ₄
Molecular Weight	257.21 g/mol
Appearance	White to off-white powder or crystalline solid
Solubility	Soluble in common organic solvents such as methanol, DMSO, and chloroform.

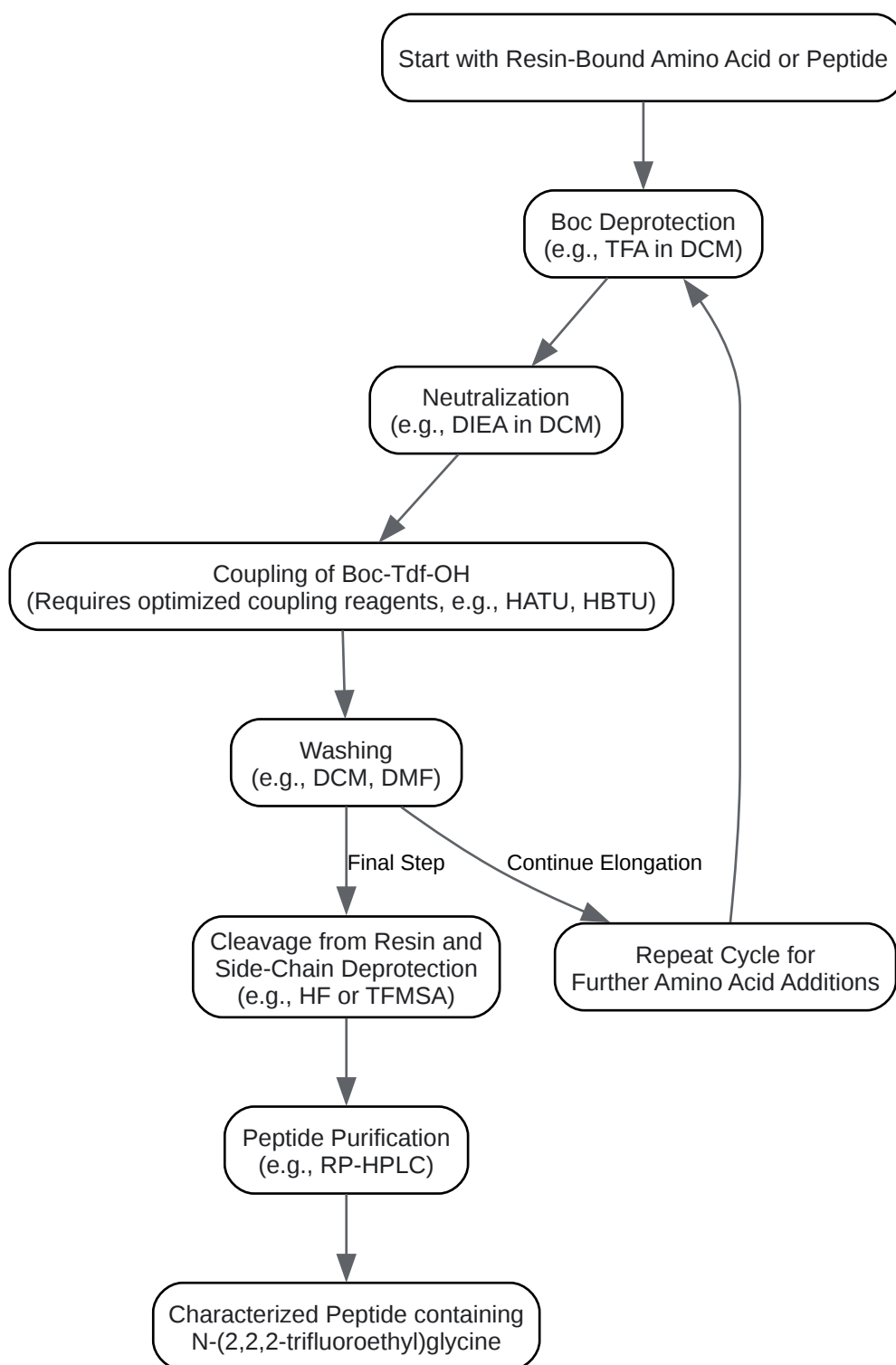
Synthesis and Incorporation into Peptides

While specific, detailed protocols for the synthesis of **Boc-Tdf-OH** are not readily available in the public domain, the general principles of N-alkylation of amino acids followed by Boc protection are applicable.

The incorporation of N-substituted amino acids like N-(2,2,2-trifluoroethyl)glycine into peptide chains using solid-phase peptide synthesis (SPPS) presents unique challenges compared to standard proteinogenic amino acids. The steric hindrance and altered nucleophilicity of the secondary amine can necessitate modified coupling conditions.

General Workflow for Peptide Synthesis using **Boc-Tdf-OH**:

The following diagram illustrates a generalized workflow for the incorporation of a **Boc-Tdf-OH** residue into a peptide chain via Boc-strategy solid-phase peptide synthesis (SPPS).



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Caption: Generalized workflow for the incorporation of **Boc-Tdf-OH** into a peptide using Boc-SPPS.

Experimental Considerations for Peptide Coupling:

- **Coupling Reagents:** Due to the decreased nucleophilicity of the secondary amine in N-(2,2,2-trifluoroethyl)glycine, stronger coupling reagents may be required for efficient peptide bond formation. Reagents such as HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) in the presence of a tertiary base like DIEA (N,N-Diisopropylethylamine) are often employed.
- **Reaction Times:** Extended coupling times may be necessary to ensure complete acylation of the secondary amine.
- **Monitoring:** Careful monitoring of the coupling reaction using methods like the Kaiser test (which is not suitable for secondary amines) or other analytical techniques is crucial to optimize the synthesis protocol.

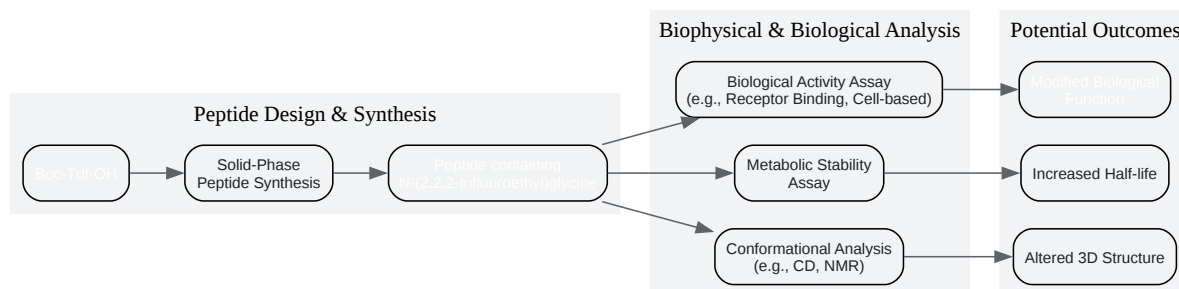
Biological Significance and Signaling Pathways

Research indicates that the incorporation of fluorinated amino acids can significantly impact the conformational properties of peptides. A study on peptides containing L-2-(2,2,2-trifluoroethyl)glycine suggests that this residue imparts a hydrophobic character.^[1] In aqueous solutions, these peptides tended to adopt a random coil conformation, but transitioned to a helical structure in the presence of 2,2,2-trifluoroethanol, highlighting the influence of the microenvironment on their secondary structure.^[1]

The trifluoroethyl group can enhance metabolic stability by blocking enzymatic degradation at the N-terminus. Furthermore, its electron-withdrawing nature can alter the pKa of nearby functional groups, potentially influencing receptor binding and biological activity.

Currently, there is a lack of specific information in the scientific literature detailing the involvement of peptides containing N-(2,2,2-trifluoroethyl)glycine in defined signaling pathways. The primary application of this and similar non-natural amino acids lies in the de novo design of peptides with tailored properties, such as enhanced stability, altered conformation, and novel biological activities. Researchers in drug discovery may incorporate this residue to probe structure-activity relationships or to develop peptide-based therapeutics with improved pharmacokinetic profiles.

The logical relationship for investigating the impact of **Boc-Tdf-OH** incorporation can be visualized as follows:



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Caption: Logical workflow for the use and analysis of **Boc-Tdf-OH** in peptide research.

Conclusion:

Boc-Tdf-OH is a commercially available, non-natural amino acid that offers a valuable tool for modifying the properties of peptides. Its incorporation can enhance hydrophobicity and potentially metabolic stability. While detailed, standardized protocols for its use are not widely published, the general principles of solid-phase peptide synthesis, with careful optimization of coupling conditions, can be applied. Further research is needed to fully elucidate the impact of N-(2,2,2-trifluoroethyl)glycine on specific biological signaling pathways. This guide serves as a foundational resource for researchers and drug developers interested in utilizing this unique building block in their work.

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References

- 1. files.core.ac.uk [files.core.ac.uk]
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